

N-Nitrosodiisobutylamine: A Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: *N*-Nitrosodiisobutylamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **N-Nitrosodiisobutylamine** (NDIBA) in organic solvents. Given the significance of nitrosamine impurities in pharmaceutical manufacturing and research, understanding their solubility is critical for developing analytical methods, designing purification strategies, and conducting toxicological studies. This document compiles available solubility data, outlines detailed experimental protocols for solubility determination, and presents logical workflows to aid researchers in their laboratory investigations.

Core-Data Presentation: Solubility of N-Nitrosodiisobutylamine

While extensive quantitative solubility data for **N-Nitrosodiisobutylamine** in a wide range of organic solvents is not readily available in peer-reviewed literature, the following table summarizes the existing qualitative and the limited quantitative information.

Solvent	Chemical Formula	Molar Mass (g/mol)	Qualitative Solubility	Quantitative Solubility	Temperature (°C)
Chloroform	CHCl ₃	119.38	Slightly Soluble[1][2]	Data not available	Not specified
Ethyl Acetate	C ₄ H ₈ O ₂	88.11	Slightly Soluble[1][2]	Data not available	Not specified
Methanol	CH ₄ O	32.04	Slightly Soluble[1][2]	Data not available	Not specified
Water	H ₂ O	18.02	Limited Solubility[3]	700 mg/L	Not specified
Organic Solvents (General)	-	-	Soluble[3]	Data not available	Not specified

Experimental Protocols

The determination of solubility is a fundamental experimental procedure in chemistry. The following protocols describe two common and reliable methods for quantifying the solubility of **N-Nitrosodiisobutylamine** in organic solvents: the gravimetric method and the concentration measurement method using UV-Vis spectrophotometry.

Gravimetric Method for Solubility Determination

This method involves preparing a saturated solution, evaporating the solvent, and weighing the remaining solute.

a. Materials:

- **N-Nitrosodiisobutylamine**
- Selected organic solvent of interest
- Analytical balance

- Temperature-controlled shaker or incubator
- Volumetric flasks
- Pipettes
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Evaporating dish or pre-weighed vials
- Vacuum oven or desiccator

b. Procedure:

- **Sample Preparation:** Add an excess amount of **N-Nitrosodiisobutylamine** to a known volume of the selected organic solvent in a sealed container. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Place the sealed container in a temperature-controlled shaker or incubator set to the desired temperature. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- **Phase Separation:** Allow the mixture to stand at the constant temperature until the undissolved solid has settled.
- **Sample Withdrawal and Filtration:** Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled pipette to the experimental temperature to avoid precipitation or further dissolution. Immediately filter the solution using a syringe filter compatible with the solvent to remove any undissolved microcrystals.
- **Solvent Evaporation:** Transfer a precise volume of the clear, saturated filtrate into a pre-weighed evaporating dish or vial. Carefully evaporate the solvent under a gentle stream of inert gas, in a vacuum oven at a temperature that does not cause degradation of the NDIBA, or in a desiccator.
- **Weighing:** Once the solvent is completely removed, place the dish or vial in a desiccator to cool to room temperature and then weigh it on an analytical balance.

- Calculation: The solubility is calculated using the following formula:

$$\text{Solubility (g/100 mL)} = [(\text{Mass of dish + solute}) - (\text{Mass of dish})] / (\text{Volume of filtrate used in mL}) * 100$$

UV-Vis Spectrophotometry for Solubility Determination

This method is applicable if **N-Nitrosodiisobutylamine** exhibits significant absorbance in the UV-Visible spectrum in the chosen solvent.

a. Materials:

- **N-Nitrosodiisobutylamine**
- Selected organic solvent of interest (must be UV-transparent at the analysis wavelength)
- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- Analytical balance
- Temperature-controlled water bath or cell holder for the spectrophotometer

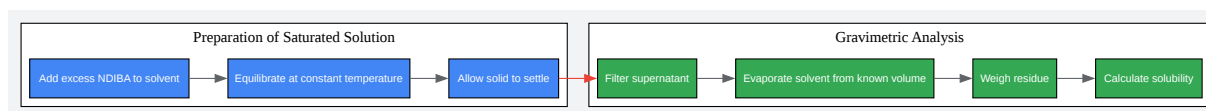
b. Procedure:

- Preparation of a Saturated Solution: Follow steps 1-3 from the Gravimetric Method protocol.
- Preparation of a Calibration Curve:
 - Prepare a stock solution of **N-Nitrosodiisobutylamine** of a known concentration in the chosen solvent.
 - Perform a series of dilutions to prepare at least five standard solutions of decreasing concentrations.

- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for NDIBA.
- Plot a calibration curve of absorbance versus concentration. The plot should be linear, and the equation of the line ($y = mx + c$) should be determined.
- Sample Preparation and Analysis:
 - Withdraw a small, known volume of the clear, saturated filtrate.
 - Dilute the filtrate with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at the λ_{max} .
- Calculation:
 - Use the equation of the calibration curve to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor. This value represents the solubility of **N-Nitrosodiisobutylamine** in the solvent at the specified temperature.

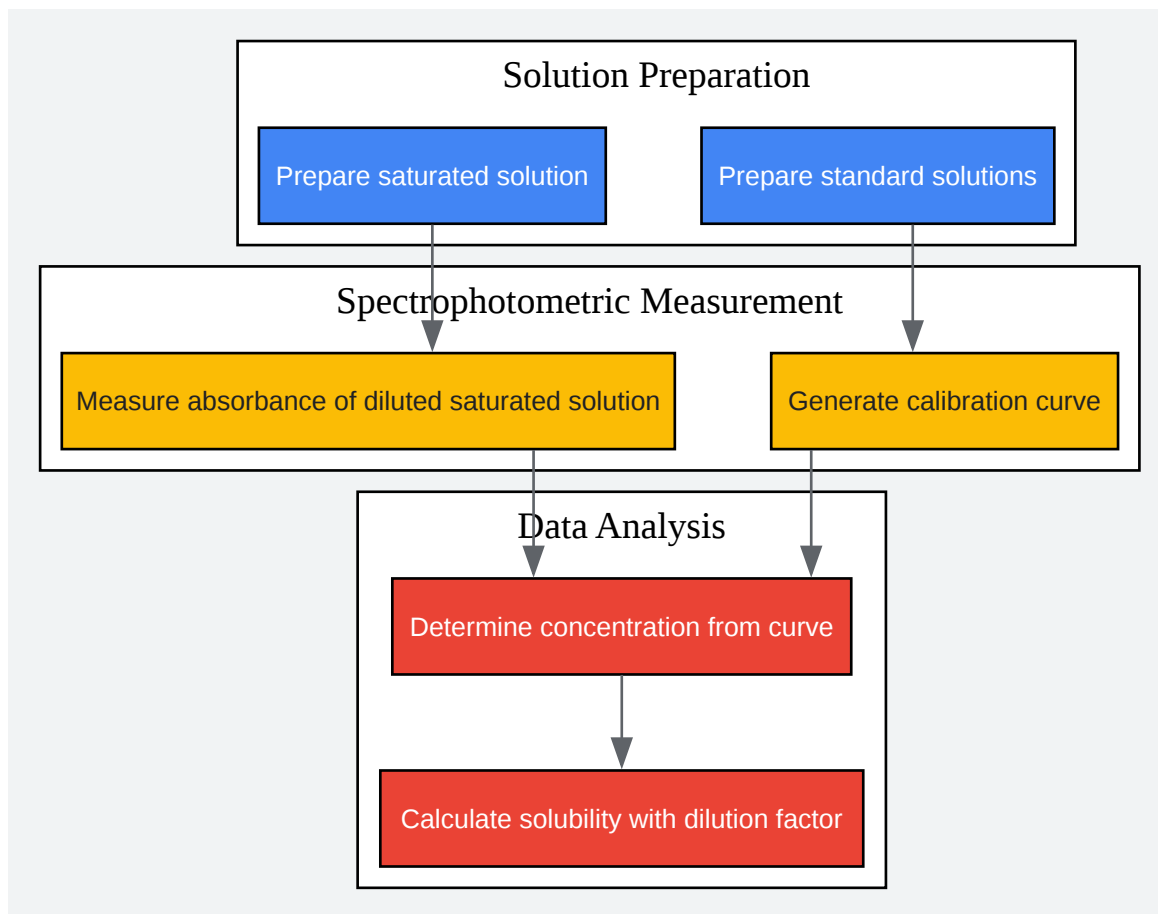
Visualizations

The following diagrams illustrate the logical workflow for determining the solubility of **N-Nitrosodiisobutylamine**.



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Gravimetric method workflow for solubility determination.



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UV-Vis spectrophotometry workflow for solubility determination.

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